

Application Note: Quantification of Tetracosactide Acetate in Human Plasma using LC-MS/MS

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Compound of Interest

Compound Name: *Tetracosactide acetate*

Cat. No.: *B15618549*

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Abstract

This application note presents a detailed protocol for the quantification of **tetracosactide acetate** in human plasma using a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. Tetracosactide, a synthetic polypeptide analogue of adrenocorticotrophic hormone (ACTH), is used both diagnostically to assess adrenal function and therapeutically.^{[1][2]} The described method is crucial for pharmacokinetic studies, drug development, and clinical research. The protocol covers sample preparation, chromatographic separation, and mass spectrometric detection, and includes a summary of the method's performance characteristics.

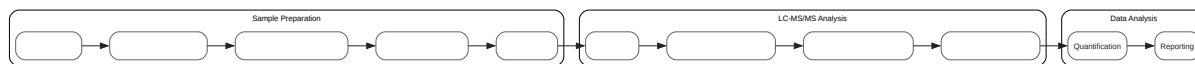
Introduction

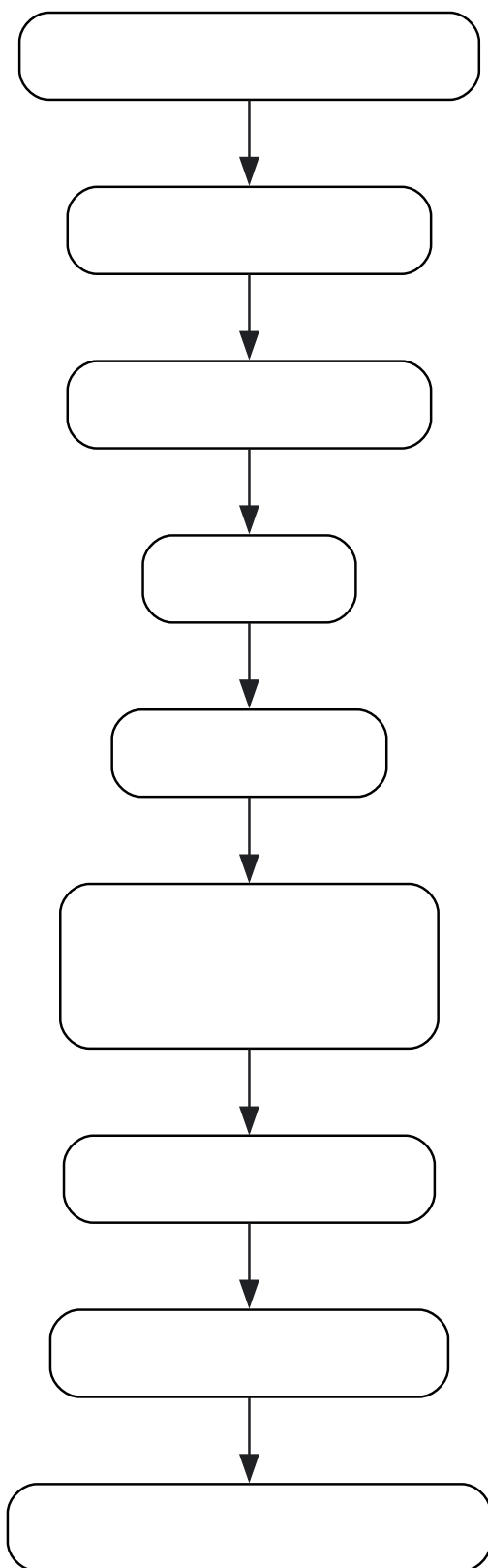
Tetracosactide, also known as cosyntropin, is a synthetic peptide consisting of the first 24 amino acids of the N-terminal portion of human ACTH.^[3] This segment contains the full biological activity of the native hormone, stimulating the adrenal cortex to produce and release

cortisol and other corticosteroids.[2] Accurate quantification of tetracosactide in biological matrices is essential for evaluating its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion. LC-MS/MS offers high sensitivity and specificity for the analysis of peptides like tetracosactide in complex biological fluids such as plasma.[4][5]

Experimental Workflow

The overall experimental workflow for the quantification of **tetracosactide acetate** from plasma samples is depicted below.





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References

- 1. Identification and characterization of impurities of tetracosactide by capillary electrophoresis and liquid chromatography coupled to time-of-flight mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Simultaneous quantification and qualification of synacthen in plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. rsc.org [rsc.org]
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